

The History and Discovery of Triethyl Citrate: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Triethyl citrate, a triester of citric acid and ethanol, is a widely utilized compound with a rich history intertwined with the development of organic chemistry. This technical guide provides an in-depth exploration of the history, discovery, synthesis, and biological significance of triethyl citrate. While the precise moment of its first synthesis remains historically ambiguous, its conceptualization is rooted in the 19th-century advancements in ester chemistry. This document details the evolution of its production from early laboratory methods to modern industrial processes, including comprehensive experimental protocols and quantitative data. Furthermore, it elucidates the metabolic fate of triethyl citrate and its role in biochemical pathways, primarily through its hydrolysis product, citric acid. This guide is intended to be a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed technical information and visual representations of key processes and pathways.

Introduction

Triethyl citrate (TEC) is a colorless, odorless oily liquid that serves a multitude of functions across various industries, including as a non-toxic plasticizer, a food additive (E1505), an emulsifier, and a solvent in pharmaceutical coatings.[1][2] Its biocompatibility and biodegradability make it an attractive alternative to phthalate-based plasticizers.[3] The journey of **triethyl citrate** from a simple organic ester to a key component in advanced drug delivery



systems is a testament to the progress of chemical synthesis and our understanding of material science.

Historical Context and Discovery

The history of **triethyl citrate** is intrinsically linked to the discovery and isolation of its precursor, citric acid. The pioneering Swedish-German chemist Carl Wilhelm Scheele first isolated citric acid from lemon juice in 1784.[4][5] Industrial-scale production of citric acid began in 1890, initially based on the Italian citrus industry.[5]

While the exact date and discoverer of the first synthesis of **triethyl citrate** are not well-documented in available historical records, the chemical principles for its creation were established in the 19th century with the development of esterification reactions. The term "ester" itself was introduced by the German chemist Leopold Gmelin in the first half of the 19th century.[4] The classic acid-catalyzed esterification method, now known as Fischer-Speier esterification, was formally described by Emil Fischer and Arthur Speier in 1895, providing a systematic approach for reacting carboxylic acids with alcohols to produce esters.[6] It is highly probable that **triethyl citrate** was first synthesized during this era of extensive exploration into ester chemistry, though a specific claim to its discovery remains elusive.

Synthesis of Triethyl Citrate

The primary method for synthesizing **triethyl citrate** is the esterification of citric acid with ethanol.[7] This reaction involves the substitution of the hydroxyl group of the carboxylic acid with the alkoxy group of the alcohol.[4]

General Reaction Scheme

The overall reaction can be represented as follows:

This is a reversible reaction, and various techniques are employed to drive the equilibrium towards the product side, such as removing water as it is formed. The esterification of citric acid with ethanol proceeds sequentially, forming monoethyl citrate and diethyl citrate as intermediates.



Experimental Protocols

A common laboratory preparation involves the direct esterification of citric acid and ethanol using a strong acid catalyst like sulfuric acid or p-toluenesulfonic acid.

- Reactants:
 - Citric Acid (anhydrous)
 - Ethanol (in excess, also acts as a solvent)
 - Catalyst (e.g., concentrated Sulfuric Acid)
- Procedure:
 - Citric acid is dissolved in an excess of absolute ethanol.
 - A catalytic amount of concentrated sulfuric acid is slowly added to the mixture.
 - The mixture is heated under reflux for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or by measuring the acid value of the reaction mixture.
 - After the reaction is complete, the excess ethanol is removed by distillation.
 - The remaining mixture is neutralized with a weak base (e.g., sodium bicarbonate solution)
 to remove the acid catalyst and any unreacted citric acid.
 - The organic layer containing triethyl citrate is separated, washed with water, and dried over an anhydrous salt (e.g., sodium sulfate).
 - The final product is purified by vacuum distillation.

Modern industrial production of **triethyl citrate** often employs reactive distillation, a process that combines chemical reaction and distillation in a single unit.[8] This method is highly efficient as it continuously removes water, one of the reaction products, thus driving the equilibrium towards the formation of **triethyl citrate**.



Key Parameters:

- Catalyst: Macroporous ion-exchange resins (e.g., Amberlyst 15) are commonly used as heterogeneous catalysts, which simplifies catalyst removal and reduces corrosion issues.
 [8]
- Temperature and Pressure: The reaction is typically carried out at moderately elevated pressure (e.g., 2.5 bar) to increase the reaction temperature and enhance the kinetic rates without causing product degradation.
- Reflux Ratio: A low reflux ratio is maintained to prevent the reintroduction of water into the reaction zone.

A continuous process often involves a prereactor followed by a reactive distillation column to achieve high conversion rates and product purity.

Quantitative Data

The following tables summarize typical quantitative data for the synthesis of triethyl citrate.

Table 1: Reaction Conditions for **Triethyl Citrate** Synthesis using an Acidic Functional Ionic Liquid Catalyst[9]

Parameter	Value
Reactant Molar Ratio (Ethanol:Citric Acid)	6.0:1
Catalyst Loading (% of reactants)	10.0%
Solvent	Toluene
Reaction Temperature	80-120°C
Reaction Time	8 hours
Yield	94.5%

Table 2: Process Parameters for Continuous Reactive Distillation



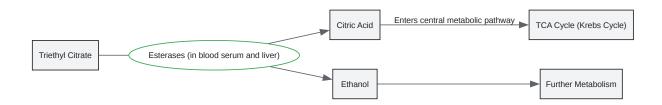
Parameter	Optimal Range/Value
Catalyst	Macroporous Amberlyst 15 ion-exchange resin
Pressure	~2.5 bar
Reflux Ratio (L/D)	< 0.1
Product Yield	> 98.5 wt%
Main Byproduct	Diethyl citrate

Biological Significance and Signaling Pathways

Triethyl citrate is generally recognized as safe (GRAS) for use in food and pharmaceuticals. Its biological effects are primarily attributed to its hydrolysis products, citrate and ethanol, which are readily metabolized in the body.

Metabolic Pathway of Triethyl Citrate

In vivo, **triethyl citrate** is rapidly hydrolyzed by esterases present in the blood serum and liver into one molecule of citric acid and three molecules of ethanol.



Click to download full resolution via product page

Metabolic hydrolysis of triethyl citrate.

Role of Citrate in Cellular Metabolism

The resulting citrate from the hydrolysis of **triethyl citrate** enters the central metabolic pathway known as the citric acid cycle (or Krebs cycle).[5] This cycle is a series of chemical reactions used by all aerobic organisms to release stored energy through the oxidation of acetyl-CoA



derived from carbohydrates, fats, and proteins into adenosine triphosphate (ATP) and carbon dioxide.

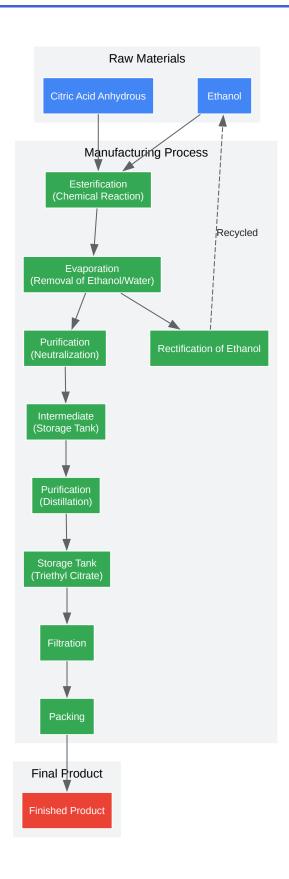
While **triethyl citrate** itself is not known to have a direct signaling pathway, its metabolic product, citrate, can act as a signaling molecule. For instance, high concentrations of cytosolic citrate can allosterically inhibit phosphofructokinase, a key enzyme in glycolysis, thereby regulating the rate of glucose breakdown.[5]

Recent research has also explored the direct effects of citrate esters on cellular pathways. For example, studies on acetyl **triethyl citrate** (ATEC), a structurally similar compound, have shown that it can induce toxic effects in HepG2 cells by perturbing metabolic pathways, including the TCA cycle, and downregulating metabolites like L-glutamate and L-glutamine, leading to a collapse in energy production.[10] However, there is currently no evidence to suggest a specific signaling cascade initiated by the direct interaction of **triethyl citrate** with cellular receptors or signaling proteins before its hydrolysis.

Experimental Workflows and Logical Relationships Manufacturing Process of Triethyl Citrate

The industrial production of **triethyl citrate** follows a well-defined workflow, from raw material input to the final purified product.





Click to download full resolution via product page

Industrial manufacturing workflow for triethyl citrate.



Conclusion

Triethyl citrate stands as a significant compound at the intersection of historical organic chemistry and modern industrial applications. While the precise origins of its discovery are not definitively recorded, its synthesis is a classic example of esterification, a cornerstone of organic synthesis. Modern production methods have evolved to be highly efficient, yielding a product of high purity that is safe for use in a wide range of applications, from food and beverages to pharmaceuticals. Its biological significance is primarily understood through its metabolic conversion to citric acid, a key intermediate in cellular energy production. This technical guide has provided a comprehensive overview of the history, synthesis, and biological role of triethyl citrate, offering valuable insights for professionals in research and development. The continued use and investigation of triethyl citrate and its derivatives are poised to contribute to advancements in drug delivery, material science, and green chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Triethyl citrate Wikipedia [en.wikipedia.org]
- 2. Triethyl citrate: Significance and symbolism [wisdomlib.org]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. acs.org [acs.org]
- 5. Citric acid Wikipedia [en.wikipedia.org]
- 6. Final report on the safety assessment of acetyl triethyl citrate, acetyl tributyl citrate, acetyl trihexyl citrate, and acetyl trioctyl citrate PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Triethyl citrate Sciencemadness Wiki [sciencemadness.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]



• To cite this document: BenchChem. [The History and Discovery of Triethyl Citrate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682540#history-and-discovery-of-triethyl-citrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com